

# Commercial Suppliers of Research-Grade 5-Phenylcytidine: A Technical Guide

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## Compound of Interest

Compound Name: 5-Phenylcytidine

Cat. No.: B12097887

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## Abstract

**5-Phenylcytidine** is a cytidine analog that has garnered interest within the research community for its potential as an inhibitor of DNA methyltransferases (DNMTs), enzymes that play a crucial role in epigenetic regulation. Dysregulation of DNA methylation is a hallmark of various diseases, including cancer, making DNMTs attractive therapeutic targets. This technical guide provides an in-depth overview of commercially available research-grade **5-Phenylcytidine**, including supplier information, physicochemical properties, and relevant biological context. Furthermore, it outlines a representative experimental protocol for its use in cell-based assays and details the pertinent c-Jun N-terminal kinase (JNK) signaling pathway implicated in cytidine analog-induced apoptosis.

## Commercial Suppliers

While **5-Phenylcytidine** is a specialized research chemical, it is available from a limited number of commercial suppliers. MedchemExpress is a primary and readily identifiable source for this compound. Other potential suppliers that specialize in complex organic molecules for biomedical research include Ark Pharm, Carbosynth, and Toronto Research Chemicals. Researchers are advised to contact these suppliers directly to confirm availability, purity, and lead times.

Table 1: Commercial Supplier Information for **5-Phenylcytidine**

Supplier	Website	Catalog Number	Availability
MedchemExpress	--INVALID-LINK--	HY-152658	In Stock (50 mg, 100 mg, 250 mg)
Ark Pharm	--INVALID-LINK--	Contact for availability	Custom synthesis may be available
Carbosynth	--INVALID-LINK--	Contact for availability	Custom synthesis may be available
Toronto Research Chemicals	--INVALID-LINK--	Contact for availability	Custom synthesis may be available

## Physicochemical and Technical Data

A comprehensive understanding of the physicochemical properties of **5-Phenylcytidine** is essential for its proper handling, storage, and use in experimental settings. While a detailed Certificate of Analysis (CoA) with lot-specific purity data should be obtained directly from the supplier, the following table summarizes key technical information available for **5-Phenylcytidine**.

Table 2: Physicochemical and Technical Data for **5-Phenylcytidine**

Property	Value	Source
CAS Number	83866-19-7	MedchemExpress
Molecular Formula	C <sub>15</sub> H <sub>17</sub> N <sub>3</sub> O <sub>5</sub>	MedchemExpress
Molecular Weight	319.31 g/mol	MedchemExpress
Purity	>98% (Typically confirmed by HPLC and NMR)	General supplier specification
Appearance	White to off-white solid	General observation
Solubility	Soluble in DMSO	General knowledge for similar compounds
Storage	Store at -20°C for long-term stability	MedchemExpress
Shipping	Room temperature in continental US; may vary elsewhere.	MedchemExpress

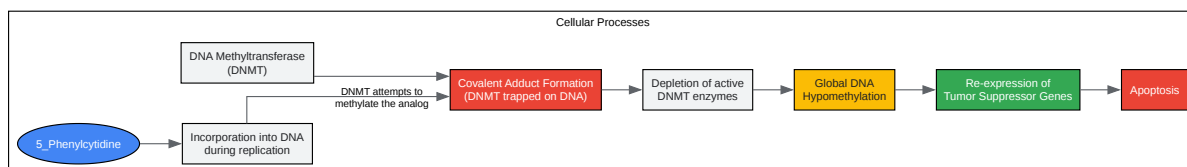
Note: Researchers should always refer to the supplier-provided CoA for the most accurate and lot-specific data.

## Biological Context and Mechanism of Action

**5-Phenylcytidine** is an analog of the nucleoside cytidine. Its mechanism of action is believed to be similar to other well-studied cytidine analogs like 5-Azacytidine and Decitabine, which function as inhibitors of DNA methyltransferases (DNMTs).

## Inhibition of DNA Methyltransferase

The proposed mechanism of action for **5-Phenylcytidine** as a DNMT inhibitor is illustrated below.

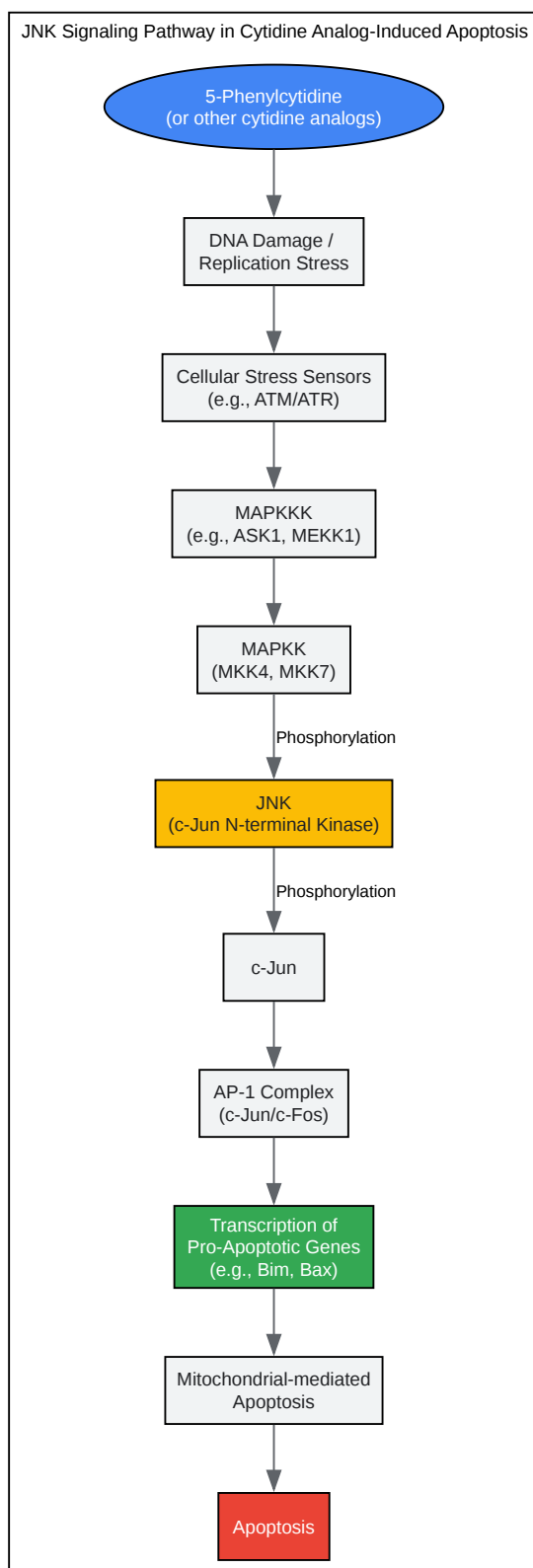


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Caption: Proposed mechanism of **5-Phenylcytidine** as a DNA methyltransferase inhibitor.

## c-Jun N-terminal Kinase (JNK) Signaling Pathway in Cytidine Analog-Induced Apoptosis

Research on various cytidine analogs has implicated the c-Jun N-terminal kinase (JNK) signaling pathway in the induction of apoptosis. This pathway is a critical component of the cellular response to stress, including DNA damage induced by chemotherapeutic agents.



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Caption: The JNK signaling pathway in cytidine analog-induced apoptosis.

## Experimental Protocols

The following section provides a general framework for a cell-based assay to evaluate the effects of **5-Phenylcytidine** on cancer cell viability and DNA methylation. This protocol should be adapted and optimized based on the specific cell line and research question.

### Cell Viability Assay (MTT Assay)

This protocol outlines the steps to determine the half-maximal inhibitory concentration (IC<sub>50</sub>) of **5-Phenylcytidine** in a cancer cell line.

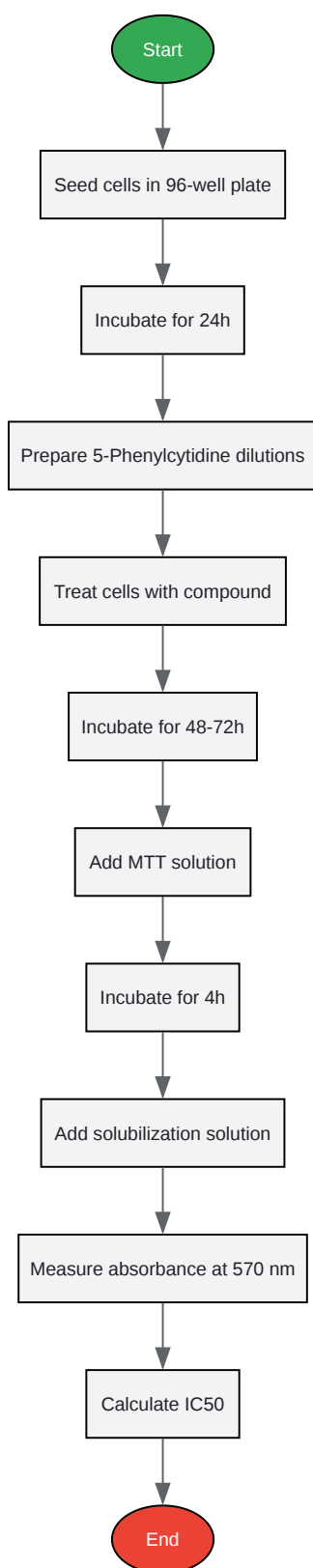
Materials:

- Cancer cell line of interest (e.g., a human colon cancer cell line)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **5-Phenylcytidine**
- DMSO (for stock solution)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Plate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours to allow for cell attachment.
- **Compound Preparation:** Prepare a stock solution of **5-Phenylcytidine** in DMSO. Further dilute the stock solution in complete medium to achieve a range of final concentrations to be tested (e.g., 0.1, 1, 10, 50, 100 µM). Include a vehicle control (medium with the highest concentration of DMSO used).

- Cell Treatment: Remove the medium from the wells and add 100  $\mu$ L of the prepared **5-Phenylcytidine** dilutions or vehicle control.
- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add 10  $\mu$ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Solubilization: Add 100  $\mu$ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a plate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC50 value.



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Caption: Workflow for a cell viability (MTT) assay.



## Global DNA Methylation Assay

This protocol provides a general outline for assessing changes in global DNA methylation levels following treatment with **5-Phenylcytidine** using a commercially available ELISA-based kit.

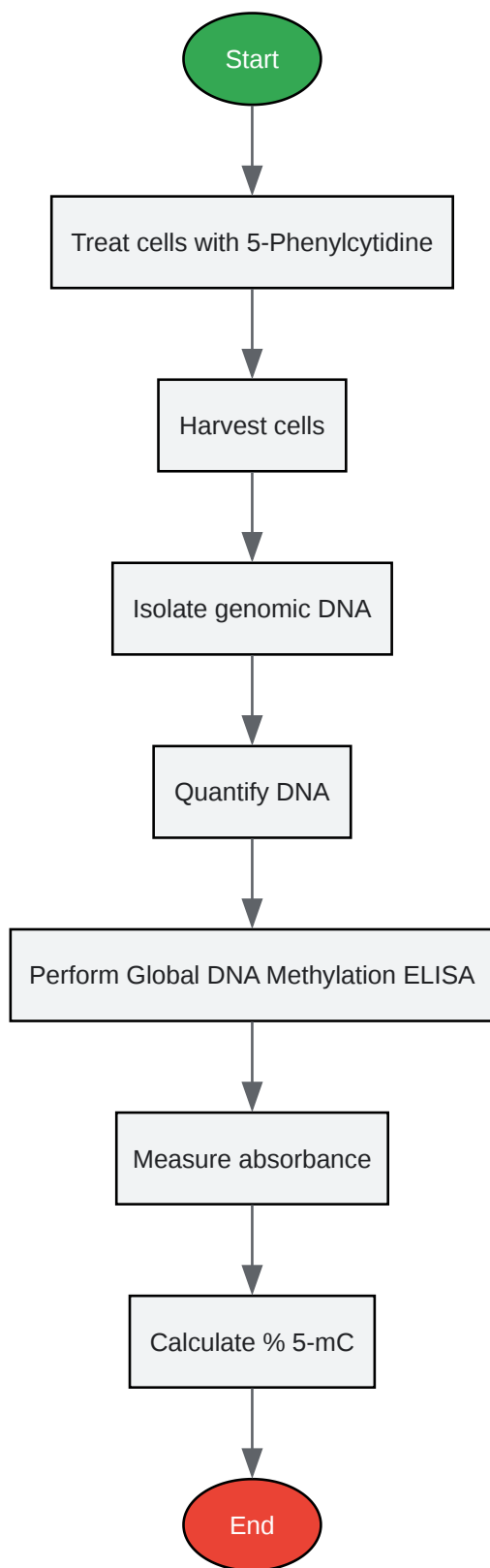
### Materials:

- Cells treated with **5-Phenylcytidine** (at a concentration around its IC<sub>50</sub>) and untreated control cells.
- Genomic DNA isolation kit.
- Global DNA Methylation Assay Kit (e.g., from Epigentek, Abcam, or similar suppliers).
- Microplate reader.

### Procedure:

- **Cell Treatment and DNA Isolation:** Treat cells with **5-Phenylcytidine** for a specified period (e.g., 72 hours). Harvest the cells and isolate genomic DNA using a commercial kit according to the manufacturer's instructions.
- **DNA Quantification:** Quantify the concentration and purity of the isolated DNA.
- **Global Methylation Assay:** Perform the global DNA methylation assay according to the kit manufacturer's protocol. This typically involves:
  - Binding of genomic DNA to the assay wells.
  - Incubation with a capture antibody that specifically recognizes 5-methylcytosine (5-mC).
  - Incubation with a detection antibody conjugated to an enzyme.
  - Addition of a substrate to generate a colorimetric signal.
- **Absorbance Measurement:** Measure the absorbance using a microplate reader at the wavelength specified in the kit protocol.

- Data Analysis: Calculate the percentage of global DNA methylation for treated and untreated samples based on the provided standards and formulas in the kit.



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Caption: Workflow for a global DNA methylation assay.

## Conclusion

**5-Phenylcytidine** is a valuable research tool for investigating the role of DNA methylation in various biological processes and disease models. This guide provides a foundational resource for researchers interested in utilizing this compound, covering its commercial availability, key technical specifications, and relevant experimental context. As with any research chemical, it is imperative to obtain detailed, lot-specific information from the supplier and to meticulously optimize experimental protocols for the specific application. Further research into the precise mechanisms and potential therapeutic applications of **5-Phenylcytidine** is warranted.

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